

Solubility Profile of BB-22 3-Carboxyindole: A Technical Guide

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Compound of Interest

Compound Name: *BB-223-carboxyindole metabolite*

CAS No.: *858515-71-6*

Cat. No.: *B104532*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of BB-22 3-carboxyindole, a primary metabolite of the synthetic cannabinoid BB-22 (QUCHIC).

Understanding the solubility of this metabolite is critical for the development of analytical methods for its detection in forensic and clinical settings, as well as for researchers studying its pharmacological and toxicological properties.

Quantitative Solubility Data

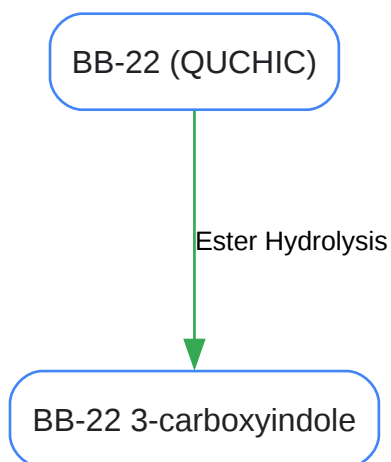
The solubility of BB-22 3-carboxyindole has been determined in several common laboratory solvents. The following table summarizes the available quantitative data, providing a clear comparison of its solubility in different media.

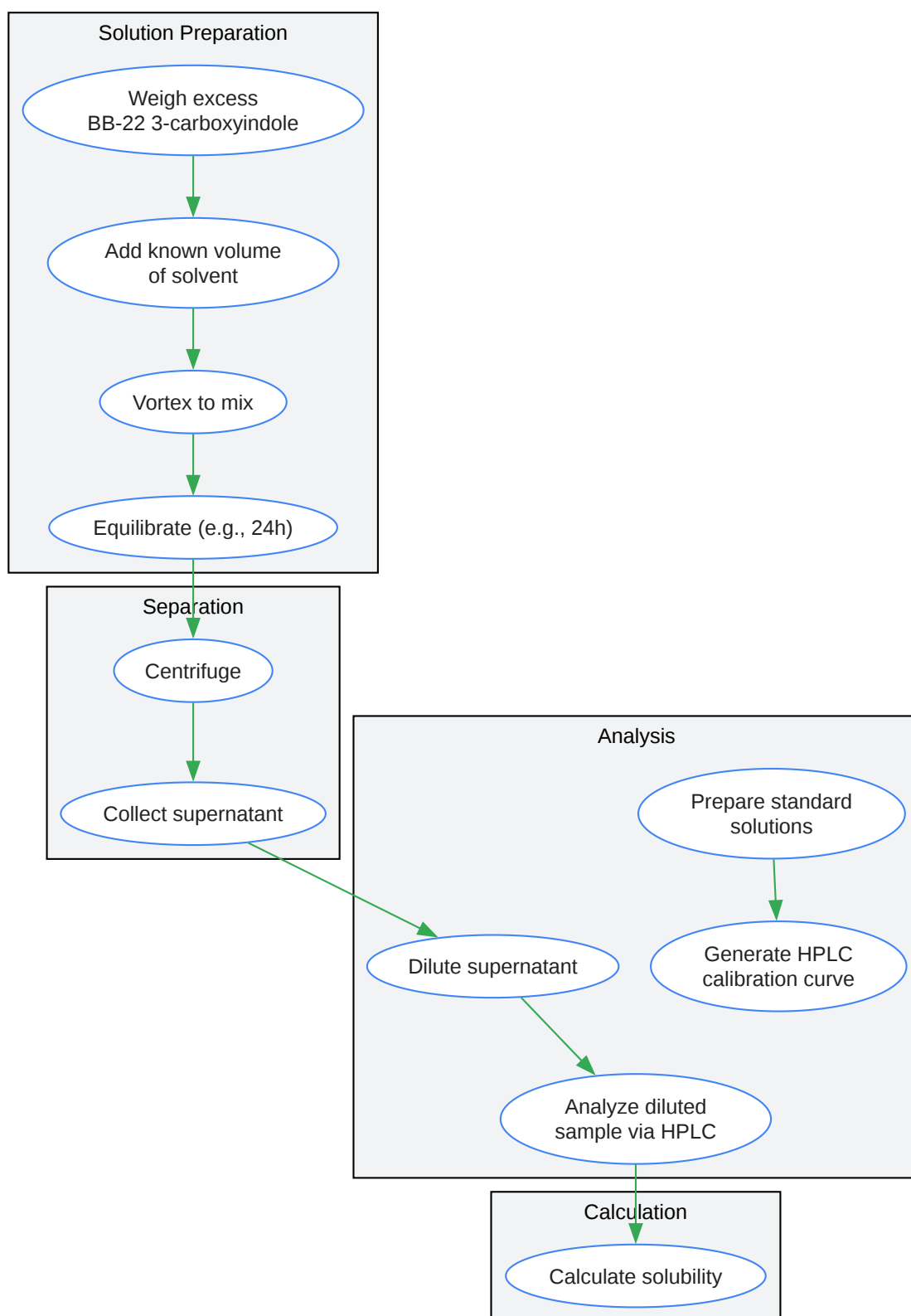
Solvent	Concentration
Dimethylformamide (DMF)	2 mg/mL
Dimethyl sulfoxide (DMSO)	2.5 mg/mL
Ethanol	3.3 mg/mL
Ethanol:PBS (pH 7.2) (1:1)	0.50 mg/mL

Data sourced from Cayman Chemical product information.[1]

Metabolic Pathway of BB-22

BB-22 undergoes metabolism in the body, with a key biotransformation being the hydrolysis of the ester linkage, leading to the formation of BB-22 3-carboxyindole.[2] This metabolic relationship is a critical consideration for toxicological screening and forensic analysis.





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References

- [1. caymanchem.com \[caymanchem.com\]](https://www.caymanchem.com)
- [2. Synthetic cannabinoid BB-22 \(QUCHIC\): Human hepatocytes metabolism with liquid chromatography-high resolution mass spectrometry detection - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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